

Validating the Structure of Di-p-tolylmethane: A Spectroscopic Comparison

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Compound of Interest

Compound Name: *Di-p-tolylmethane*

CAS No.: 4957-14-6

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A comprehensive guide for researchers, scientists, and drug development professionals on the structural validation of **di-p-tolylmethane** using a suite of spectroscopic techniques. This guide provides a comparative analysis with its structural isomers and a related compound, supported by experimental data and detailed methodologies.

The precise structural elucidation of a chemical compound is a cornerstone of chemical research and drug development. Spectroscopic methods provide a powerful, non-destructive means to probe the molecular architecture and confirm the identity of a synthesized or isolated compound. This guide focuses on the validation of the **di-p-tolylmethane** structure, comparing its spectroscopic fingerprint with those of its isomers, di-o-tolylmethane and di-m-tolylmethane, as well as the parent compound, diphenylmethane.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data obtained for **di-p-tolylmethane** and its comparators.

Table 1: ¹H NMR Spectroscopic Data (Predicted and Experimental)

Compound	Protons	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Di-p-tolylmethane	Methyl (CH ₃)	~2.3	Singlet	-
Methylene (CH ₂)	~3.9	Singlet	-	
Aromatic (C ₆ H ₄)	~7.1 (d), ~7.0 (d)	Doublet, Doublet	~8	
Diphenylmethane	Methylene (CH ₂)	3.97	Singlet	-
Aromatic (C ₆ H ₅)	7.27 (t), 7.21-7.17 (m)	Triplet, Multiplet	8.0	
4-Methyl-diphenylmethane	Methyl (CH ₃)	2.30	Singlet	-
Methylene (CH ₂)	3.93	Singlet	-	
Aromatic (C ₆ H ₄ , C ₆ H ₅)	7.26 (t), 7.20-7.17 (m), 7.10-7.06 (m)	Triplet, Multiplet, Multiplet	7.5	

Table 2: ¹³C NMR Spectroscopic Data (Predicted and Experimental)

Compound	Carbon	Chemical Shift (δ , ppm)
Di-p-tolylmethane	Methyl (CH_3)	~21
Methylene (CH_2)	~41	
Aromatic (ipso-C)	~138	
Aromatic (C-CH_3)	~135	
Aromatic (CH)	~129, ~128	
Diphenylmethane	Methylene (CH_2)	42.1
Aromatic (ipso-C)	141.3	
Aromatic (CH)	129.1, 128.6, 126.2	
4-Methyl-diphenylmethane	Methyl (CH_3)	21.2
Methylene (CH_2)	41.7	
Aromatic (ipso-C)	141.6, 138.2	
Aromatic (C-CH_3)	135.7	
Aromatic (CH)	129.3, 129.04, 128.98, 128.6, 126.1	
Di-o-tolylmethane	Methylene (CH_2)	-
Aromatic (CH)	-	

Table 3: Infrared (IR) Spectroscopy Data

Compound	Key Absorptions (cm ⁻¹)	Functional Group Assignment
Di-p-tolylmethane	~3020-3050	Aromatic C-H stretch
~2920, ~2860	Aliphatic C-H stretch (CH ₂ , CH ₃)	
~1610, ~1510	Aromatic C=C stretch	
~810	p-disubstituted benzene C-H bend	
Diphenylmethane	~3025-3085	Aromatic C-H stretch
~2925, ~2850	Aliphatic C-H stretch (CH ₂)	
~1600, ~1495, ~1450	Aromatic C=C stretch	
~735, ~695	Monosubstituted benzene C-H bend	

Table 4: Mass Spectrometry (MS) Data

Compound	Molecular Formula	Molecular Weight (g/mol)	Key Fragmentation Peaks (m/z)
Di-p-tolylmethane	C ₁₅ H ₁₆	196.29	196 (M ⁺), 181 (M-CH ₃) ⁺ , 105, 91
Diphenylmethane	C ₁₃ H ₁₂	168.23	168 (M ⁺), 167 (M-H) ⁺ , 91 (tropylium ion)
Di-o-tolylmethane	C ₁₅ H ₁₆	196.29	196 (M ⁺), 181 (M-CH ₃) ⁺ , 104, 91

Experimental Protocols

A brief overview of the standard experimental procedures for the spectroscopic techniques is provided below.

Infrared (IR) Spectroscopy

Infrared spectra are typically recorded on a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin, transparent pellet. For liquid samples, a thin film can be prepared between two salt (e.g., NaCl or KBr) plates. The spectrum is recorded over the range of 4000-400 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

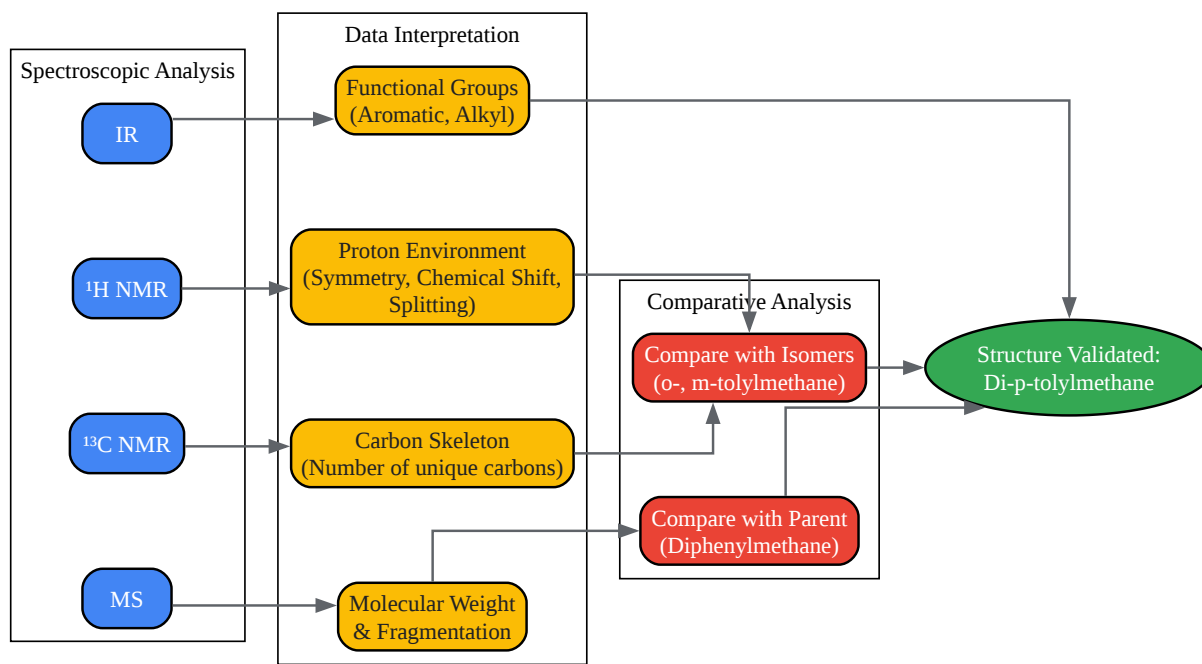
^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer. The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) to which a small amount of a reference standard, typically tetramethylsilane (TMS), is added. For ^1H NMR, key parameters include the number of signals, their chemical shifts (δ) in parts per million (ppm), their integration (relative number of protons), and their multiplicity (splitting pattern) and coupling constants (J) in Hertz (Hz). For ^{13}C NMR, the chemical shifts of the unique carbon atoms are recorded.

Mass Spectrometry (MS)

Mass spectra are obtained using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation. In electron ionization (EI) mass spectrometry, the sample is bombarded with high-energy electrons, causing ionization and fragmentation of the molecule. The resulting positively charged fragments are separated based on their mass-to-charge ratio (m/z) and detected.

Structure Validation Workflow

The following diagram illustrates the logical workflow for validating the structure of **di-p-tolylmethane** using the collective spectroscopic data.



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Caption: Workflow for **di-p-tolylmethane** structure validation.

Discussion

The spectroscopic data provides a clear and unambiguous confirmation of the **di-p-tolylmethane** structure.

- ¹H NMR Spectroscopy: The ¹H NMR spectrum of **di-p-tolylmethane** is expected to be relatively simple due to the molecule's symmetry. The two tolyl groups are equivalent, and within each tolyl group, the two aromatic protons ortho to the methylene bridge are equivalent, as are the two protons meta to the bridge. This leads to two distinct doublet

signals for the aromatic protons, a singlet for the two equivalent methyl groups, and a singlet for the methylene protons. This pattern is distinct from what would be expected for the less symmetrical di-o-tolylmethane and di-m-tolylmethane isomers, which would exhibit more complex splitting patterns in their aromatic regions. The comparison with diphenylmethane highlights the presence of the methyl groups in **di-p-tolylmethane**.

- **¹³C NMR Spectroscopy:** The symmetry of **di-p-tolylmethane** is also evident in its ¹³C NMR spectrum. Due to the equivalence of the two tolyl groups, only five signals are expected: one for the methyl carbons, one for the methylene carbon, and three for the aromatic carbons (ipso, ortho, and meta to the methylene bridge, and the carbon bearing the methyl group). This is a significantly smaller number of signals than would be predicted for the ortho and meta isomers.
- **Infrared Spectroscopy:** The IR spectrum of **di-p-tolylmethane** shows characteristic absorptions for aromatic C-H stretching, aliphatic C-H stretching of the methyl and methylene groups, and aromatic C=C stretching. Crucially, the presence of a strong absorption band around 810 cm⁻¹ is indicative of a 1,4- (or para-) disubstituted benzene ring, which is a key feature of the **di-p-tolylmethane** structure. This band would be absent or shifted in the spectra of the ortho and meta isomers.
- **Mass Spectrometry:** The mass spectrum of **di-p-tolylmethane** shows a molecular ion peak (M⁺) at m/z 196, confirming its molecular weight. A prominent fragment ion at m/z 181 corresponds to the loss of a methyl group (M-15), which is a characteristic fragmentation for tolyl-containing compounds. The fragmentation pattern can be compared to that of diphenylmethane to further support the proposed structure.

By integrating the information from these complementary spectroscopic techniques and comparing the data with that of its structural isomers and the parent compound, a definitive validation of the **di-p-tolylmethane** structure can be achieved. This systematic approach is fundamental in ensuring the purity and identity of compounds in research and industrial applications.

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